

3,4-Difluorophenylacetonitrile molecular structure and IUPAC name

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Compound of Interest

Compound Name: 3,4-Difluorophenylacetonitrile

Cat. No.: B1294414

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An In-depth Technical Guide to 3,4-Difluorophenylacetonitrile

This guide provides a comprehensive overview of the molecular structure, chemical properties, and synthesis of **3,4-Difluorophenylacetonitrile**, a key intermediate in the development of pharmaceuticals and other advanced materials.

Molecular Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is 2-(3,4-difluorophenyl)acetonitrile.^{[1][2][3]} The molecule consists of a difluorinated phenyl ring attached to a cyanomethyl group.

Molecular Visualization

The following diagram illustrates the two-dimensional chemical structure of **3,4-Difluorophenylacetonitrile**.

Caption: 2D structure of **3,4-Difluorophenylacetonitrile**.

Physicochemical Properties

A summary of key quantitative data for **3,4-Difluorophenylacetonitrile** is presented in the table below.

Property	Value	Reference(s)
IUPAC Name	2-(3,4-difluorophenyl)acetonitrile	[1][3]
CAS Number	658-99-1	[1][4]
Molecular Formula	C ₈ H ₅ F ₂ N	[1]
Molecular Weight	153.13 g/mol	[3]
Appearance	Clear, dark yellow liquid	[4]
Density	1.244 g/mL at 25 °C	[4]
Boiling Point	111 °C at 13 mmHg	[4]
Flash Point	113 °C (closed cup)	
Refractive Index	n _{20/D} 1.4844	[4]
SMILES	<chem>C1=CC(=C(C=C1CC#N)F)F</chem>	[2]
InChI Key	GNPYERUNJMDEFQ-UHFFFAOYSA-N	[2]

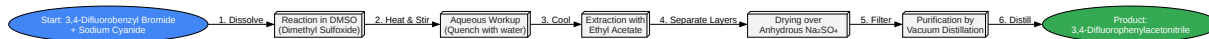
Experimental Protocols

Detailed methodologies for the synthesis and characterization of **3,4-Difluorophenylacetonitrile** are provided below.

Synthesis of 3,4-Difluorophenylacetonitrile

A common method for the synthesis of phenylacetonitriles is via the cyanation of a corresponding benzyl halide. The following is a representative protocol for the synthesis of **3,4-Difluorophenylacetonitrile** from 3,4-difluorobenzyl bromide.

Workflow for Synthesis



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References

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